

An In-depth Technical Guide to the Solubility of Direct Red 254

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Compound of Interest

Compound Name: Direct Red 254

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This technical guide provides a comprehensive overview of the solubility characteristics of **Direct Red 254** (C.I. 23605), a disazo direct dye. Understanding the solubility of this compound is critical for its application in various fields, including its use as a colorant in the paper and leather industries, as well as for research purposes. This document compiles available solubility data, details experimental protocols for solubility determination, and provides a visual workflow for these procedures.

Core Topic: Solubility of Direct Red 254

Direct Red 254 is known for its good water solubility, a key characteristic of direct dyes that allows for their application in aqueous dyeing processes. Its solubility in various organic solvents, however, is less extensively documented. The following sections provide a detailed summary of its known solubility properties.

Data Presentation: Solubility of Direct Red 254 in Various Solvents

The quantitative and qualitative solubility data for **Direct Red 254** are summarized in the table below. It is important to distinguish **Direct Red 254** from Pigment Red 254, a chemically distinct diketopyrrolo-pyrrole pigment that is practically insoluble in water and most organic solvents. The data presented here pertains exclusively to the water-soluble dye, **Direct Red 254**.

Solvent	Chemical Formula	Solubility	Temperature (°C)	Reference(s)
Water	H ₂ O	Soluble (approx. 100 g/L)	Ambient	[1]
Ethanol	C ₂ H ₅ OH	Slightly Soluble	Ambient	
Concentrated Sulfuric Acid	H ₂ SO ₄	Soluble	Ambient	

Note: Quantitative data for solvents other than water is not readily available in published literature. The qualitative descriptors are based on general characteristics of direct azo dyes.

Experimental Protocols

Determining the solubility of a dye like **Direct Red 254** is a fundamental procedure for its characterization and application. Below are detailed methodologies for key experiments to quantitatively determine its solubility in various solvents.

Gravimetric Method for Solubility Determination

This method directly measures the mass of the dissolved solute in a known volume of a saturated solution.

Materials:

- **Direct Red 254** powder
- Solvent of interest (e.g., deionized water, ethanol)
- Analytical balance
- Volumetric flasks
- Beakers
- Magnetic stirrer and stir bars

- Temperature-controlled water bath or incubator
- Syringe filters (0.45 μm pore size)
- Oven

Procedure:

- Preparation of a Saturated Solution:
 1. Add an excess amount of **Direct Red 254** powder to a known volume of the solvent in a beaker. The excess solid is necessary to ensure that the solution becomes saturated.
 2. Place the beaker in a temperature-controlled water bath or incubator set to the desired temperature (e.g., 25 $^{\circ}\text{C}$).
 3. Stir the mixture vigorously using a magnetic stirrer for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Separation of Undissolved Solid:
 1. After the equilibration period, allow the solution to stand undisturbed for a few hours to let the excess solid settle.
 2. Carefully draw a known volume of the supernatant (the clear, saturated solution) using a syringe.
 3. Attach a syringe filter to the syringe and filter the solution into a pre-weighed, dry beaker to remove any suspended solid particles.
- Solvent Evaporation and Mass Determination:
 1. Place the beaker containing the filtered saturated solution in an oven at a temperature sufficient to evaporate the solvent without decomposing the dye (e.g., 60-80 $^{\circ}\text{C}$ for water).
 2. Once the solvent has completely evaporated, allow the beaker to cool to room temperature in a desiccator.

3. Weigh the beaker with the dried dye residue on an analytical balance.

- Calculation of Solubility:

1. Subtract the initial weight of the empty beaker from the final weight to determine the mass of the dissolved dye.

2. Calculate the solubility in g/L using the following formula: $\text{Solubility (g/L)} = (\text{Mass of dissolved dye (g)} / \text{Volume of the filtered solution (L)})$

Spectrophotometric Method for Solubility Determination

This method utilizes the relationship between the absorbance of light and the concentration of the dye in a solution (Beer-Lambert Law).

Materials:

- **Direct Red 254** powder
- Solvent of interest
- UV-Vis spectrophotometer
- Cuvettes
- Analytical balance
- Volumetric flasks and pipettes

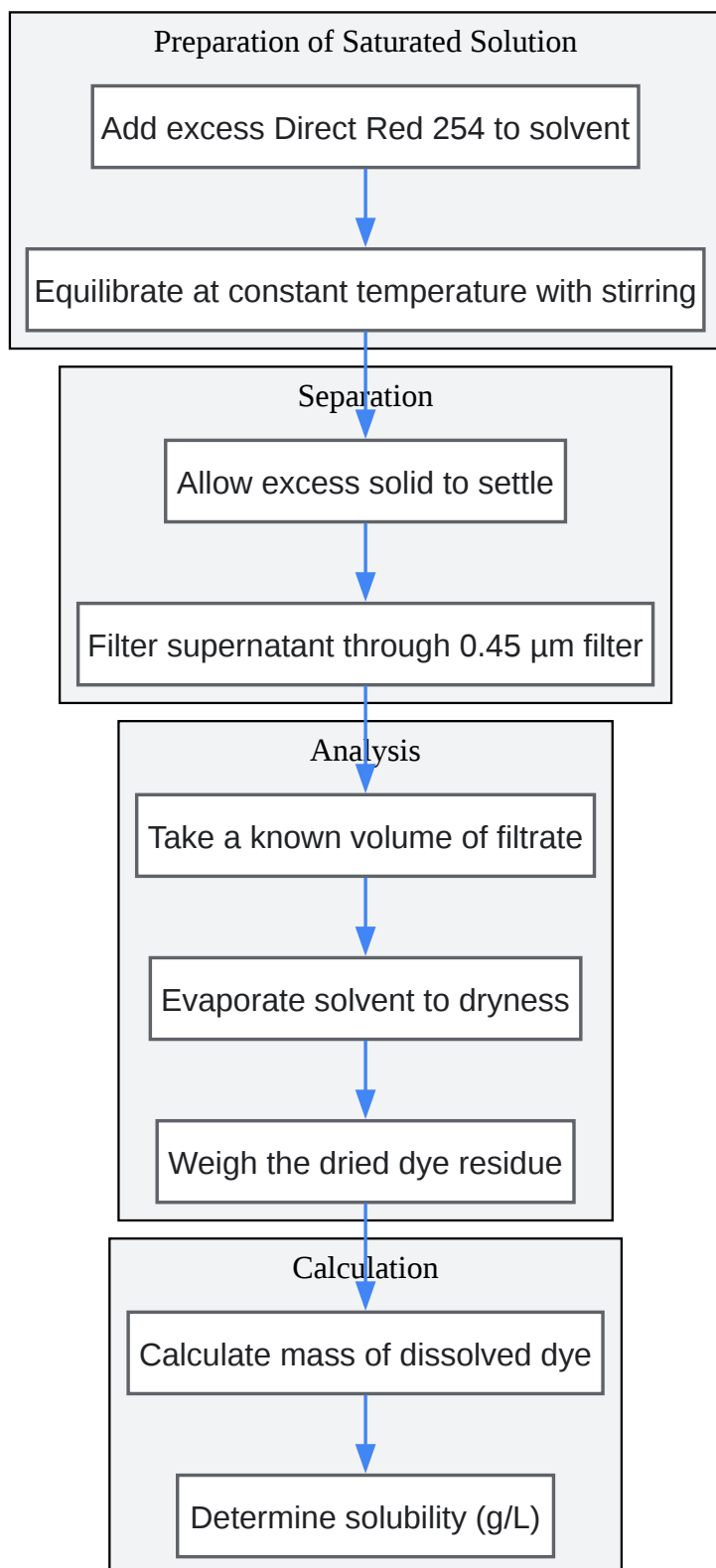
Procedure:

- Preparation of a Calibration Curve:
 1. Prepare a stock solution of **Direct Red 254** of a known concentration in the solvent of interest.
 2. From the stock solution, prepare a series of standard solutions of decreasing concentrations through serial dilution.

3. Determine the wavelength of maximum absorbance (λ_{max}) of **Direct Red 254** by scanning the absorbance of one of the standard solutions across a range of wavelengths.
 4. Measure the absorbance of each standard solution at the λ_{max} .
 5. Plot a graph of absorbance versus concentration to create a calibration curve. The graph should be linear, and the equation of the line ($y = mx + c$) should be determined.
- Preparation and Analysis of a Saturated Solution:
 1. Prepare a saturated solution of **Direct Red 254** as described in the gravimetric method (steps 1.1-1.3).
 2. Filter the saturated solution as described in the gravimetric method (steps 2.1-2.3).
 3. Dilute a known volume of the filtered saturated solution with the solvent to a concentration that falls within the range of the calibration curve.
 4. Measure the absorbance of the diluted solution at the λ_{max} .
 - Calculation of Solubility:
 1. Use the equation of the calibration curve to calculate the concentration of the diluted solution.
 2. Calculate the concentration of the original saturated solution by multiplying the concentration of the diluted solution by the dilution factor.
 3. Express the solubility in g/L.

Mandatory Visualization

The following diagram illustrates the experimental workflow for determining the solubility of **Direct Red 254** using the gravimetric method.



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Caption: Gravimetric method for solubility determination.

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References

- 1. jchemrev.com [jchemrev.com]
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